

Sodium Usnate as an In Vitro Antibacterial Agent: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Usnic acid sodium	
Cat. No.:	B15565928	Get Quote

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Introduction

Sodium usnate, the sodium salt of usnic acid, is a naturally derived compound from lichens that has garnered significant interest for its potent antibacterial properties. Usnic acid itself is well-documented for its antimicrobial activity, particularly against Gram-positive bacteria. The salification to sodium usnate improves its solubility, enhancing its potential for various applications in research and drug development. This document provides a comprehensive overview of the in vitro antibacterial activity of sodium usnate, including quantitative data, detailed experimental protocols, and insights into its mechanism of action. One study has highlighted that the sodium salt of usnic acid demonstrates strong antimicrobial activity against all tested clinical isolates[1].

Data Presentation

The following tables summarize the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) values for usnic acid, the parent compound of sodium usnate, against a range of clinically relevant bacteria. It is important to note that while the antibacterial activity of sodium usnate is expected to be comparable, specific quantitative data for the sodium salt is less prevalent in the literature. The data presented here for usnic acid serves as a strong proxy for the potential efficacy of sodium usnate.



Table 1: Minimum Inhibitory Concentration (MIC) of Usnic Acid Against Various Bacterial Strains

Bacterial Strain	Туре	MIC (μg/mL)	Reference
Staphylococcus aureus	Gram-positive	21 - 62.5	[1][2]
Staphylococcus aureus (MRSA)	Gram-positive	25-50	[3]
Staphylococcus epidermidis	Gram-positive	125	[2]
Propionibacterium acnes	Gram-positive	62.5	

Table 2: Minimum Bactericidal Concentration (MBC) of Usnic Acid Against Various Bacterial Strains

Bacterial Strain	Туре	MBC (µg/mL)	Reference
Staphylococcus aureus	Gram-positive	250	
Staphylococcus epidermidis	Gram-positive	125	
Propionibacterium acnes	Gram-positive	125	

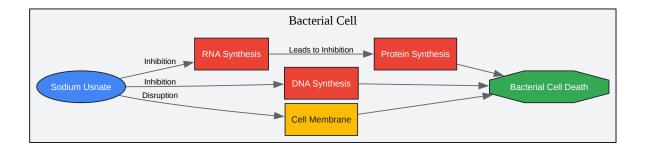
Mechanism of Action

The primary antibacterial mechanism of usnic acid, and by extension sodium usnate, is the inhibition of essential macromolecular synthesis in bacteria. Research has demonstrated that usnic acid rapidly and potently inhibits both RNA and DNA synthesis in Gram-positive bacteria such as Bacillus subtilis and Staphylococcus aureus. The inhibition of protein synthesis occurs subsequently, suggesting an indirect effect likely stemming from the disruption of transcription.



Furthermore, studies have indicated that usnic acid exerts its effect by disrupting the bacterial cell membrane. This membrane-damaging potential contributes to the overall antibacterial effect, leading to a loss of cellular integrity and viability.

Below is a diagram illustrating the proposed mechanism of action.



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Proposed mechanism of action for sodium usnate.

Experimental Protocols

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

This protocol outlines the standardized broth microdilution method to determine the MIC of sodium usnate against a bacterial strain.

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References

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